

Application Notes and Protocols: 5-Hydroxy Flunixin-d3 in Food Safety Analysis

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Compound of Interest

Compound Name: 5-Hydroxy Flunixin-d3

Cat. No.: B15557027

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Introduction

Flunixin is a potent, non-steroidal anti-inflammatory drug (NSAID) widely used in veterinary medicine to alleviate inflammation, pain, and fever in livestock.^{[1][2]} Its use, however, can lead to drug residues in animal-derived food products, posing potential health risks to consumers. Regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for flunixin and its metabolites in various food matrices to ensure consumer safety.^{[3][4]} In bovine milk, the primary marker for flunixin residue is its major metabolite, 5-hydroxyflunixin.^{[3][4][5][6]} Accurate and sensitive analytical methods are crucial for monitoring these residues. The use of a stable isotope-labeled internal standard, such as **5-Hydroxy Flunixin-d3**, is essential for achieving precise and accurate quantification by compensating for matrix effects and variations in sample preparation and instrument response. This document provides detailed application notes and protocols for the use of **5-Hydroxy Flunixin-d3** in the analysis of flunixin and 5-hydroxyflunixin in food samples, particularly milk, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Principle of the Method

The analytical method involves the extraction of flunixin and 5-hydroxyflunixin from the food matrix, followed by cleanup and analysis using LC-MS/MS. **5-Hydroxy Flunixin-d3** is added to

the sample at the beginning of the extraction process as an internal standard. Due to its identical chemical and physical properties to the native analyte, it co-extracts and co-elutes, but is differentiated by its higher mass. This allows for accurate quantification by correcting for any analyte loss during sample processing and for signal suppression or enhancement caused by the sample matrix.

Quantitative Data Summary

The following tables summarize the performance characteristics of LC-MS/MS methods for the determination of flunixin and 5-hydroxyflunixin in various food matrices.

Table 1: Limits of Detection (LOD) and Quantification (LOQ) (µg/kg)

Analyte	Matrix	Method 1 LOD	Method 1 LOQ	Method 2 LOD	Method 2 LOQ
Flunixin	Milk	4	15	2	5
5-Hydroxyflunixin	Milk	5	15	3	9
Flunixin	Beef	2-8	5-27	-	-
5-Hydroxyflunixin	Beef	2-10	6-33	-	-
Flunixin	Chicken	2-8	5-27	-	-
5-Hydroxyflunixin	Chicken	2-10	6-33	-	-
Flunixin	Egg	2-8	5-27	-	-
5-Hydroxyflunixin	Egg	2-10	6-33	-	-
Flunixin	Flatfish	2-8	5-27	-	-
5-Hydroxyflunixin	Flatfish	2-10	6-33	-	-
Flunixin	Shrimp	2-8	5-27	-	-
5-Hydroxyflunixin	Shrimp	2-10	6-33	-	-

Data sourced from a study comparing two different analytical methods for various livestock and fishery products.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Recovery and Precision (Method 1 in Milk)

Analyte	Spiking Level (µg/kg)	Recovery (%)	Repeatability (RSDr, %)	Within-lab Reproducibility (RSDw, %)
Flunixin	10	95.2	5.4	8.1
	20	98.7	4.1	
	40	101.3	3.5	
5-Hydroxyflunixin	10	92.4	6.8	9.2
	20	96.8	4.9	
	40	99.5	4.2	

This data demonstrates the accuracy and precision of the method at different concentration levels in milk.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Analysis of Flunixin and 5-Hydroxyflunixin in Milk

This protocol is based on a multi-residue, multi-class analysis method.[\[3\]](#)[\[4\]](#)

1. Materials and Reagents

- **5-Hydroxy Flunixin-d3** internal standard solution
- Flunixin and 5-hydroxyflunixin analytical standards
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid (FA)

- Water, ultrapure
- C18 solid-phase extraction (SPE) cartridges
- 0.2 µm syringe filters

2. Sample Preparation and Extraction

- Weigh 5 g of a homogenized milk sample into a 50 mL centrifuge tube.
- Add a known amount of **5-Hydroxy Flunixin-d3** internal standard solution.
- Add 10 mL of acetonitrile.
- Vortex for 5 minutes.
- Centrifuge at $4,700 \times g$ for 10 minutes at 4°C.
- Transfer the supernatant to a new 50 mL centrifuge tube containing 500 mg of C18 sorbent and 10 mL of n-hexane saturated with acetonitrile.
- Shake for 10 minutes and centrifuge at $4,700 \times g$ for 5 minutes at 4°C.
- Transfer 5 mL of the acetonitrile extract to a 15 mL tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of water:methanol (1:1, v/v).
- Filter the reconstituted sample through a 0.2 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Parameters

- LC Column: C18 column (e.g., 2.1 mm × 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol

- Gradient: Start with 10% B, ramp to 90% B over 8 minutes, hold for 2 minutes, and return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Ionization Mode: Electrospray Ionization (ESI), positive
- MS/MS Detection: Multiple Reaction Monitoring (MRM) of precursor and product ions for flunixin, 5-hydroxyflunixin, and **5-Hydroxy Flunixin-d3**.

Protocol 2: Alternative Method for Milk Analysis

This method includes additional reagents for extraction.^{[3][4]}

1. Materials and Reagents

- Same as Protocol 1, with the addition of:
- EDTA solution
- Dichloromethane

2. Sample Preparation and Extraction

- Weigh 2 g of milk into a 50 mL centrifuge tube.
- Add 100 µL of EDTA solution and shake for 3 minutes.
- Add a known amount of **5-Hydroxy Flunixin-d3** internal standard.
- Add 8.5 mL of acetonitrile with 0.1% formic acid and 1.5 mL of dichloromethane.
- Shake for 15 minutes and centrifuge at 4,500 × g for 10 minutes at 4°C.
- Transfer the supernatant to a 15 mL tube containing 150 mg of C18.
- Shake for 10 minutes and centrifuge at 4,500 × g for 10 minutes at 4°C.

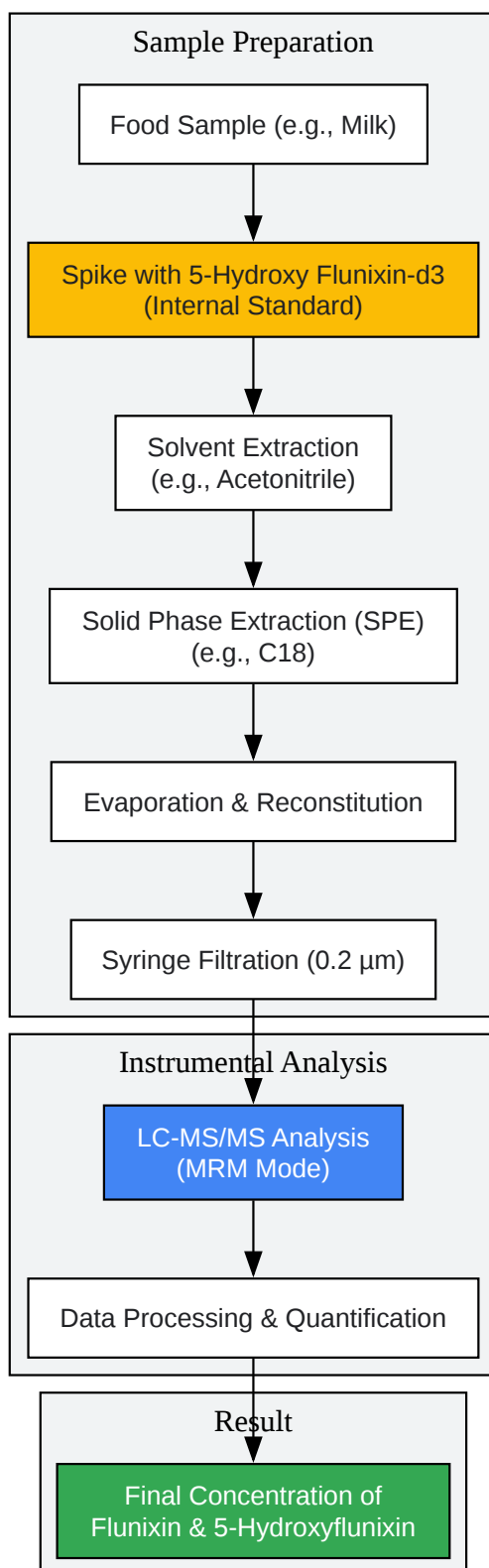
- Transfer the supernatant to a new 15 mL tube and evaporate to dryness under nitrogen at 40°C.
- Reconstitute the residue with 1 mL of methanol, sonicate for 5 minutes, and mix vigorously.
- Centrifuge for 10 minutes at 16,000 × g and 4°C.
- Filter the supernatant through a 0.2 µm nylon syringe filter into an autosampler vial.

3. LC-MS/MS Parameters

- Similar to Protocol 1, with potential minor adjustments to the gradient based on system suitability.

Visualizations

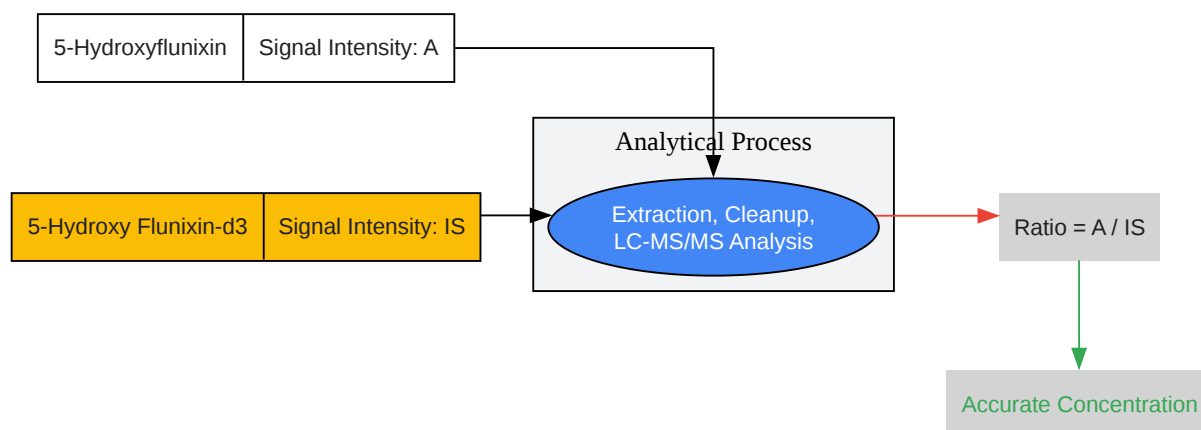
Workflow for Food Safety Analysis



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Caption: Experimental workflow for the analysis of flunixin and its metabolites in food samples.

Role of Internal Standard in Quantification



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Caption: Logical relationship of using an isotopically labeled internal standard for accurate quantification.

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